

# A Comparative Guide to the Labeling Efficiency of Cy3.5 Alkyne

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## Compound of Interest

Compound Name: Cy3.5 alkyne

Cat. No.: B12375166

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For researchers, scientists, and drug development professionals, the precise and efficient labeling of biomolecules is paramount for accurate detection and analysis. The copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry," offers a robust and bio-orthogonal method for attaching fluorescent probes to target molecules.<sup>[1][2][3]</sup> This guide provides a quantitative comparison of **Cy3.5 alkyne**, a popular orange-red fluorescent probe, with other common fluorescent alkynes, supported by experimental protocols and data.

Cy3.5 is a cyanine dye noted for its bright fluorescence and high photostability.<sup>[4]</sup> A key advantage of Cy3.5, and the related Cy3, is its tendency to exhibit an anomalous enhancement in fluorescence upon covalent attachment to proteins.<sup>[5]</sup> This contrasts with longer-wavelength cyanine dyes like Cy5 and Cy7, which often suffer from fluorescence quenching when conjugated to proteins at high dye-to-protein ratios.

## Comparative Analysis of Fluorescent Alkyne Probes

The choice of a fluorescent probe depends on several factors, including the specific application, the instrumentation available, and the spectral properties of the dye. The following table summarizes the key characteristics of **Cy3.5 alkyne** and compares it with other widely used alternatives.

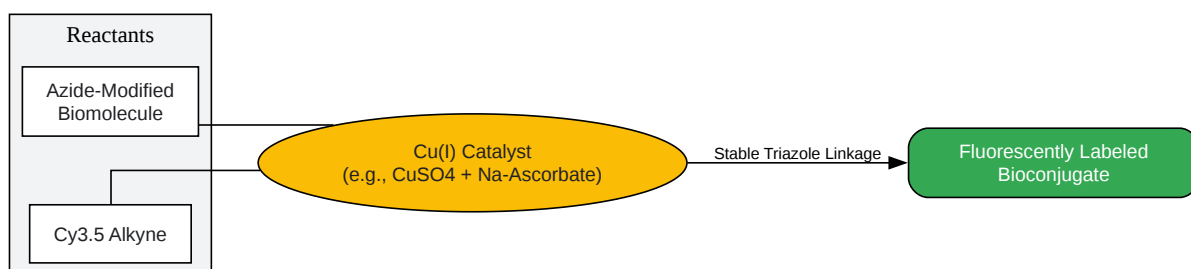
Parameter	Cy3.5 Alkyne	Cy3 Alkyne	Cy5 Alkyne	Alexa Fluor™ 555 Alkyne
Excitation Max (nm)	~581	~553	~646	~555
Emission Max (nm)	~596	~569	~662	~565
**Molar Extinction Coefficient (cm <sup>-1</sup> M <sup>-1</sup> ) **	~150,000	~150,000	~250,000	~150,000
Quantum Yield	~0.15 (free dye)	~0.15 (free dye)	~0.20 (free dye)	~0.10 (free dye)
Performance upon Conjugation	Fluorescence enhancement observed with proteins.	Fluorescence enhancement observed with proteins.	Prone to quenching at high labeling densities.	Generally high photostability and pH insensitivity.
Color	Orange-Red	Orange	Far-Red	Orange

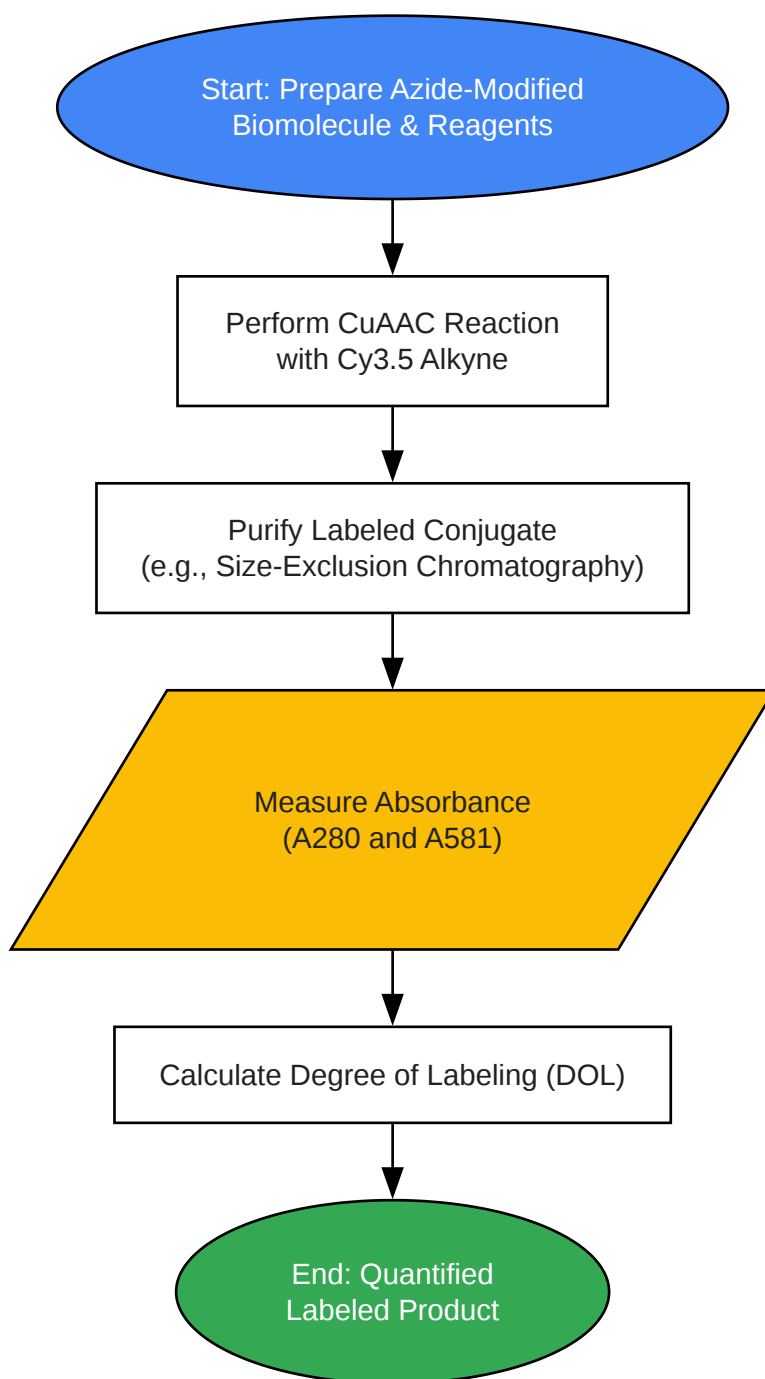
Note: Molar extinction coefficient and quantum yield values are representative and can vary depending on the solvent and conjugation state.

## Experimental Protocols

Quantifying the labeling efficiency involves a carefully executed experimental workflow, from the labeling reaction itself to the final calculation of the degree of labeling.

Diagram of the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Reaction





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## References

- 1. interchim.fr [interchim.fr]
- 2. lumiprobe.com [lumiprobe.com]
- 3. interchim.fr [interchim.fr]
- 4. Cyanine3.5 Dye | AxisPharm [axispharm.com]
- 5. Anomalous fluorescence enhancement of Cy3 and cy3.5 versus anomalous fluorescence loss of Cy5 and Cy7 upon covalent linking to IgG and noncovalent binding to avidin - PubMed [pubmed.ncbi.nlm.nih.gov]
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